

Essential Safety and Logistical Information for Handling PEG4-aminooxy-MMAF

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Compound of Interest

Compound Name: PEG4-aminooxy-MMAF

Cat. No.: B2640834

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **PEG4-aminooxy-MMAF**. The following procedures are based on best practices for handling highly potent active pharmaceutical ingredients (HPAPIs) and antibody-drug conjugates (ADCs).^{[1][2]} It is imperative that users conduct a site-specific risk assessment and consult their institution's environmental health and safety (EHS) department before handling this compound.

Compound Information

PEG4-aminooxy-MMAF is a drug-linker conjugate used for the creation of ADCs.^{[3][4][5]} It combines the potent antitubulin agent MMAF with a PEG4 linker.^{[3][5]} Due to the high potency of the MMAF payload, this compound should be handled with extreme caution in a controlled environment to minimize exposure.^{[1][2][6][7]}

Quantitative Data Summary

The following table summarizes the available quantitative data for **PEG4-aminooxy-MMAF**. It is important to note that Occupational Exposure Limits (OELs) are not publicly available and must be determined by a qualified toxicologist or industrial hygienist.

Property	Value	Source
Molecular Formula	C47H82N6O12	[8] [9] [10]
Molecular Weight	923.19 g/mol	[8] [9] [10]
Appearance	White to off-white solid powder	[11]
Purity	≥98%	[4] [12]
Storage (Powder)	-20°C, protect from light	[9] [11] [13]
Storage (In Solvent)	-80°C (up to 6 months), -20°C (up to 1 month)	[13]
Stability	Unstable in solution; prepare freshly. [4] [11]	[4] [11]

Operational and Disposal Plan

This section outlines the procedural, step-by-step guidance for the safe handling and disposal of **PEG4-aminooxy-MMAF**.

Engineering Controls and Personal Protective Equipment (PPE)

Due to the high potency of this compound, robust engineering controls are the primary means of exposure prevention.[\[14\]](#)[\[15\]](#) All handling of powdered **PEG4-aminooxy-MMAF** should be performed within a containment system, such as a negative pressure isolator or a ventilated balance enclosure.[\[14\]](#)[\[16\]](#)

Personal Protective Equipment (PPE) Summary:

PPE Category	Required Equipment
Gloves	Double-gloving with nitrile gloves is required. Change gloves frequently and immediately if contaminated.
Eye Protection	Chemical safety goggles and a face shield.
Lab Coat	A disposable, solid-front lab coat with tight-fitting cuffs.
Respiratory Protection	A powered air-purifying respirator (PAPR) or a supplied-air respirator should be used when handling the powder outside of a primary containment system.
Additional Protection	Disposable sleeves and shoe covers should be worn.

Receiving and Storage

- Receiving: Upon receipt, visually inspect the package for any signs of damage or leakage in a designated receiving area.
- Transport: Transport the sealed container to the designated potent compound storage area.
- Storage: Store the compound in its original, tightly sealed container at -20°C, protected from light.^{[9][11][13]} The storage location should be clearly labeled as a "Potent Compound Storage Area" with restricted access.

Preparation of Stock Solutions

- Warning: This compound is unstable in solution and should be freshly prepared for each use.^{[4][11]}
- Preparation Environment: All weighing and solution preparation must be conducted within a certified chemical fume hood, ventilated balance enclosure, or isolator.^[16]
- Procedure:

- Allow the container to equilibrate to room temperature before opening to prevent condensation.
- Carefully weigh the required amount of **PEG4-aminoxy-MMAF** powder using dedicated, calibrated equipment.
- Slowly add the desired solvent (e.g., DMSO) to the powder to avoid generating aerosols.
- Ensure the compound is fully dissolved before use.

Use in Experimental Protocols

- Handling Solutions: When handling solutions of **PEG4-aminoxy-MMAF**, work within a chemical fume hood.
- Spill Prevention: Use luer-lock syringes and other secure connections to minimize the risk of spills. Conduct all liquid transfers over a disposable, absorbent bench liner.
- Labeling: Clearly label all vessels containing **PEG4-aminoxy-MMAF** with the compound name, concentration, and hazard warning.

Spill Management

- Evacuate: Immediately evacuate the affected area.
- Alert: Notify the appropriate EHS personnel and your supervisor.
- Secure: Restrict access to the spill area.
- Cleanup (if trained):
 - Wear appropriate PPE, including respiratory protection.
 - For small powder spills, gently cover with a damp paper towel to avoid raising dust, then use a specialized HEPA-filtered vacuum for potent compounds.
 - For liquid spills, absorb with an inert material and place in a sealed container.

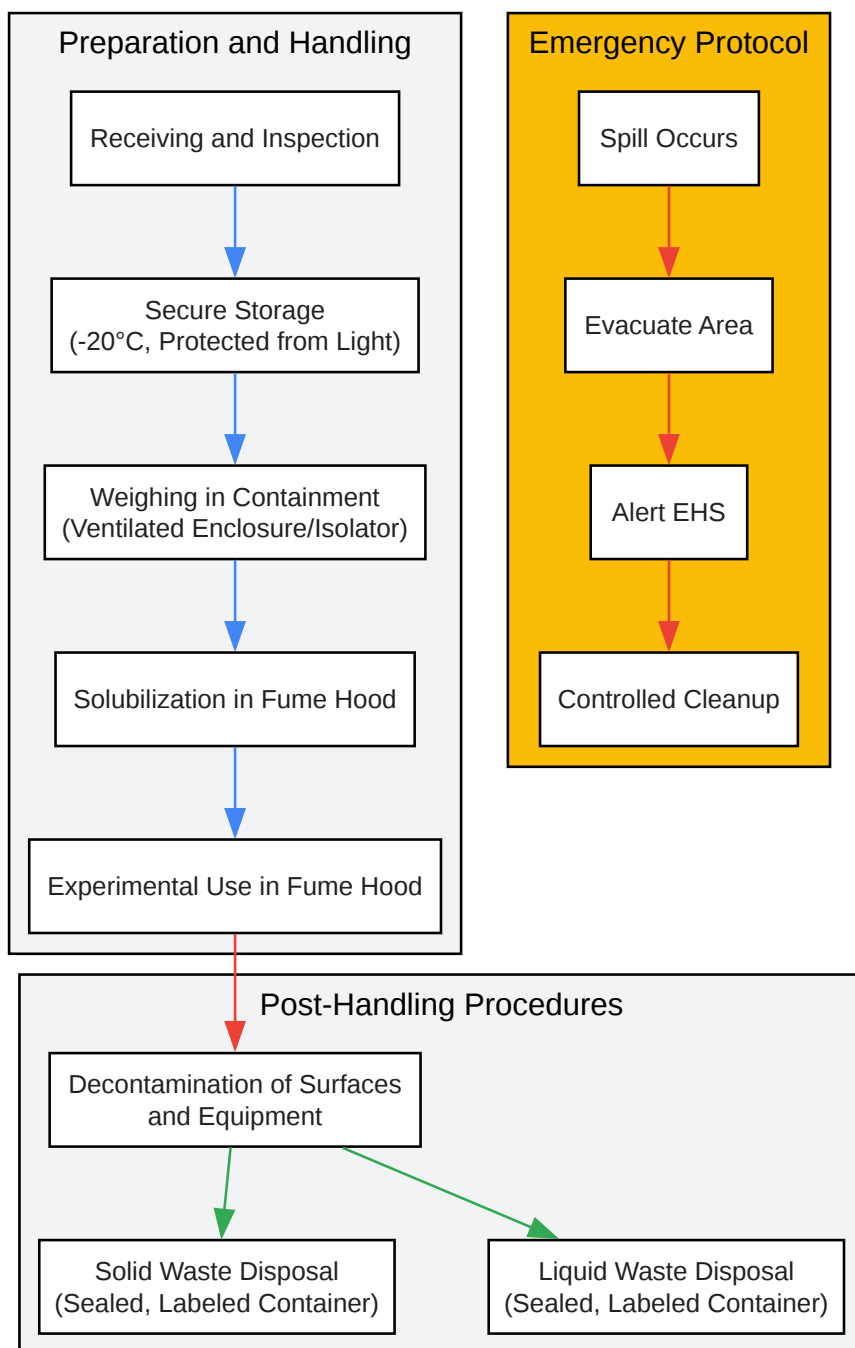
- Decontaminate the area with an appropriate cleaning solution (e.g., a solution of sodium hypochlorite followed by a rinse with water and ethanol).

Decontamination and Waste Disposal

- Decontamination: All surfaces and equipment that come into contact with **PEG4-aminooxy-MMAF** must be decontaminated. A common procedure involves washing with a detergent solution, followed by a water rinse, and then a solvent rinse (e.g., ethanol).
- Waste Disposal:
 - All solid waste (gloves, lab coats, vials, etc.) contaminated with **PEG4-aminooxy-MMAF** must be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
 - Liquid waste should be collected in a separate, sealed, and labeled hazardous waste container.
 - Follow all institutional and local regulations for the disposal of highly potent chemical waste.

Safe Handling Workflow Diagram

Safe Handling Workflow for PEG4-aminooxy-MMAF



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Caption: Workflow for safe handling of **PEG4-aminooxy-MMAF**.

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References

- 1. On-Demand Webinar: How to Safely Handle Your Antibody Drug Conjugate - Drug Development and Delivery [drug-dev.com]
- 2. How To Safely Handle Your Antibody Drug Conjugate [bioprocessonline.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. PEG4-aminooxy-MMAF - MedChem Express [bioscience.co.uk]
- 6. dam.lonza.com [dam.lonza.com]
- 7. The evaluation and safe handling of ADCs and their toxic payloads: Part 1 [cleanroomtechnology.com]
- 8. chemexpress.com [chemexpress.com]
- 9. file.medchemexpress.com [file.medchemexpress.com]
- 10. shop.bio-connect.nl [shop.bio-connect.nl]
- 11. PEG4-aminooxy-MMAF (Amberstatin; AS-269) | ADC linker | CAS# 1415246-35-3 | InvivoChem [invivochem.com]
- 12. cdn.caymanchem.com [cdn.caymanchem.com]
- 13. glpbio.com [glpbio.com]
- 14. lubrizolcdmo.com [lubrizolcdmo.com]
- 15. escopharma.com [escopharma.com]
- 16. cdnmedia.eurofins.com [cdnmedia.eurofins.com]
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